Technical Guide: Safety, Handling, and Reactivity of 6-Bromo-4-fluoroquinoline

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*6-Bromo-4-fluoroquinoline*
CAS No.:	*1713240-89-1*
Cat. No.:	*B2972448*

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Executive Summary & Chemical Identity

6-Bromo-4-fluoroquinoline is a high-value heteroaromatic scaffold used primarily in the synthesis of kinase inhibitors and advanced fluoroquinolone antibiotics. Its structural uniqueness lies in its orthogonal electrophilicity: the C4-fluorine atom is highly activated for nucleophilic aromatic substitution (

), while the C6-bromine atom serves as a handle for transition-metal-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

This duality presents specific handling challenges. The C4-F bond is labile toward hydrolysis, requiring strict moisture exclusion to prevent degradation into the thermodynamically stable 4-quinolone. This guide outlines the safety protocols, stability mechanisms, and handling procedures required to maintain reagent integrity and operator safety.

Substance Identification

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Parameter	Detail
Chemical Name	6-Bromo-4-fluoroquinoline
CAS Number	1713240-89-1
Molecular Formula	
Molecular Weight	226.05 g/mol
Physical State	Off-white to pale yellow solid
Solubility	Soluble in DCM, DMSO, DMF; reacts with protic solvents (MeOH,)

Hazard Identification & Risk Assessment (GHS)

Based on GHS Classification standards for halogenated quinolines.

Core Hazards

The compound is classified as an Irritant and Acute Toxin. The primary physiological risks stem from its ability to alkylate biological nucleophiles (DNA/proteins) via the activated C4-position.

Hazard Class	Category	H-Code	Hazard Statement
Acute Toxicity (Oral)	4	H302	Harmful if swallowed.
Skin Corrosion/Irritation	2	H315	Causes skin irritation.
Eye Damage/Irritation	2A	H319	Causes serious eye irritation.
STOT - Single Exposure	3	H335	May cause respiratory irritation.

Precautionary Strategy (P-Codes)

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- P261: Avoid breathing dust/fume/gas/mist/vapors. Rationale: Haloquinolines are potent respiratory irritants.
- P280: Wear protective gloves (Nitrile >0.11mm)/eye protection/face protection.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[1] Remove contact lenses.[1] Rationale: Corrosive potential due to hydrolysis generating HF traces.

Chemical Stability & Reactivity Profile

Understanding the "Why" behind the handling protocols is critical for researchers.

The "Element Effect" in

Unlike aliphatic substitution (

) where iodide is the best leaving group, in Nucleophilic Aromatic Substitution (

), fluoride is the superior leaving group. The highly electronegative fluorine atom at the C4 position (para to the quinoline nitrogen) inductively stabilizes the Meisenheimer complex intermediate, lowering the activation energy for nucleophilic attack.

- Implication: **6-Bromo-4-fluoroquinoline** will react with atmospheric moisture (nucleophile:

) to release Hydrogen Fluoride (HF) and form 6-bromo-4-quinolone (inert solid).
- Selectivity: The C6-Bromine bond is stable to

  conditions but reactive under Pd(0) catalysis.

Visualization: Orthogonal Reactivity Workflow

The following diagram illustrates the divergent synthetic pathways and the degradation risk.

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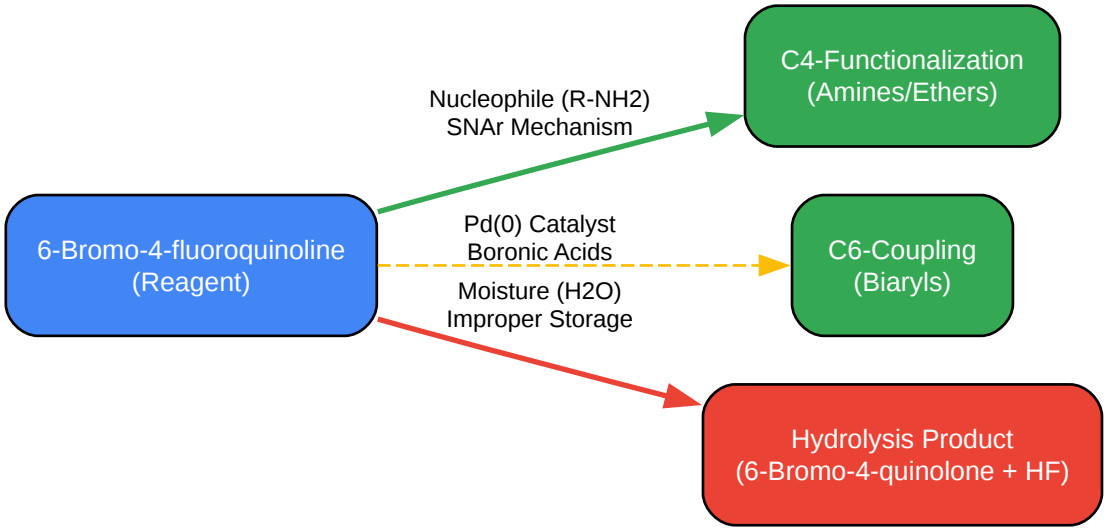

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Figure 1: Orthogonal reactivity map showing the productive synthetic pathways (Green/Yellow) versus the degradation pathway (Red).

Safe Handling & Storage Protocols

Storage Requirements

- Temperature: Store at 2°C to 8°C (Refrigerated).
- Atmosphere:Inert Gas (Argon or Nitrogen) is mandatory. The container must be tightly sealed with Parafilm or electrical tape after every use.
- Light: Store in amber vials or foil-wrapped containers (halogenated heterocycles can be photosensitive).

Standard Operating Procedure (SOP): Reaction Setup

To prevent hydrolysis and ensure yield:

- Drying: Ensure all solvents (DMF, DMSO, THF) are anhydrous. Water content >0.05% can lead to significant hydrolysis of the C4-F bond.
- Weighing: Weigh quickly in a fume hood. For large scale (>1g), weigh inside a glovebox or use a simplified Schlenk technique (flush vial with

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immediately after opening).

- Order of Addition:
  - Correct: Dissolve **6-Bromo-4-fluoroquinoline** in solvent

    Add Base

    Add Nucleophile.
  - Incorrect: Adding the quinoline to a basic aqueous mixture (Instant hydrolysis).

Waste Disposal

- Segregation: Dispose of as Halogenated Organic Waste.
- Quenching: If quenching a reaction mixture containing unreacted starting material, use a mild buffer (Sat.

) rather than strong acid/base to prevent rapid exotherms or HF generation.
- Do NOT mix with strong oxidizers (e.g., Nitric acid), as this may liberate Bromine gas (

).

Emergency Response

Exposure Scenarios

- Skin Contact: Immediately wash with soap and water for 15 minutes. If redness persists, seek medical attention (potential for delayed chemical burns if HF was generated).
- Eye Contact: Rinse immediately with water for 15 minutes, lifting eyelids. Do not apply neutralizing agents. Transport to ER immediately.
- Inhalation: Move to fresh air. If breathing is difficult, oxygen should be administered by trained personnel.

Fire Fighting Measures

- Combustion Products: Carbon oxides (

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), Nitrogen oxides (

), Hydrogen Bromide (HBr), and Hydrogen Fluoride (HF).

- Extinguishing Media: Dry chemical,

  , or alcohol-resistant foam. Do not use a heavy water stream which may scatter the material.

- PPE: Firefighters must wear self-contained breathing apparatus (SCBA) due to the release of toxic halide gases.

Synthesis & Application Context

This compound is frequently used to synthesize 4-aminoquinoline derivatives (antimalarials, kinase inhibitors). The following workflow illustrates a typical "Scaffold-Hopping" sequence.

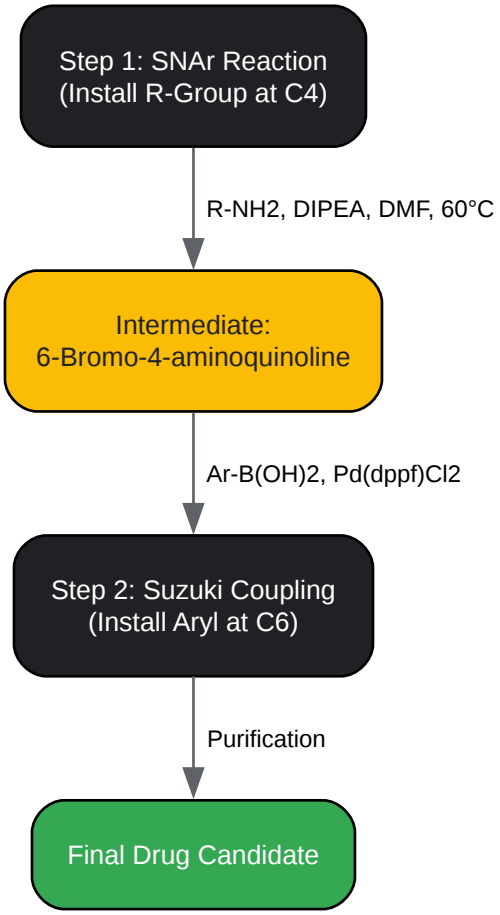

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Figure 2: Typical medicinal chemistry workflow utilizing the stability of the C6-Br bond during C4-substitution.

References

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